

Application Notes and Protocols: 2-((4-Methoxyphenyl)amino)benzoic Acid in Materials Science

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Compound of Interest

| | |
|----------------|--|
| | 2-((4-Methoxyphenyl)amino)benzoic acid |
| Compound Name: | 2-((4-Methoxyphenyl)amino)benzoic acid |
| Cat. No.: | B083698 |

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Abstract

2-((4-Methoxyphenyl)amino)benzoic acid, also known as N-(4-Methoxyphenyl)anthranilic acid, is an N-aryl derivative of anthranilic acid. While direct, extensive applications in materials science are still emerging, its structural features—a carboxylic acid group and a secondary amine with aromatic substituents—make it a promising candidate for the development of advanced functional materials. This document outlines potential applications and detailed experimental protocols based on the established use of structurally similar N-substituted anthranilic acids in polymer science and nanotechnology. The protocols provided are intended as a starting point for research and development, leveraging the known properties of related compounds to explore the potential of **2-((4-Methoxyphenyl)amino)benzoic acid**.

Potential Applications in Materials Science

Based on the known applications of N-aryl anthranilic acids, **2-((4-Methoxyphenyl)amino)benzoic acid** is a promising building block for various functional materials. Its N-phenyl substitution can influence the electronic properties and morphology of resulting materials compared to unsubstituted anthranilic acid.

Functional Conducting Polymers

N-substituted anthranilic acids can be used as monomers to synthesize functional conducting polymers. These polymers often exhibit improved solubility and processability compared to their unsubstituted counterparts. The methoxy group on the phenyl ring of **2-((4-Methoxyphenyl)amino)benzoic acid** may further enhance solubility and influence the electronic properties of the resulting polymer.

Potential Uses:

- Corrosion Protection: Films of poly(**2-((4-methoxyphenyl)amino)benzoic acid**) could provide a protective barrier on metal surfaces.
- Sensors: The polymer's conductivity could be modulated by the presence of specific analytes, forming the basis of a chemical sensor.
- Organic Electronics: As a component in organic light-emitting diodes (OLEDs) or organic photovoltaic (OPV) devices.

Metal-Organic Frameworks (MOFs)

The carboxylic acid group of **2-((4-Methoxyphenyl)amino)benzoic acid** can act as a ligand to coordinate with metal ions, forming Metal-Organic Frameworks (MOFs). The bulky N-aryl group can influence the pore size and functionality of the resulting MOF.

Potential Uses:

- Gas Storage and Separation: The porous structure of the MOF could be tailored for the selective adsorption of gases like CO₂ or H₂.
- Catalysis: The metal centers and organic linkers can act as catalytic sites.
- Drug Delivery: The pores of the MOF could be loaded with therapeutic agents for controlled release.

Surface Modification of Nanoparticles

The molecule can be used to functionalize the surface of nanoparticles, such as magnetic nanoparticles (e.g., Fe_3O_4) or quantum dots. The benzoic acid group can anchor to the nanoparticle surface, while the N-aryl group provides a new surface functionality.

Potential Uses:

- **Biomedical Imaging:** Modified nanoparticles could exhibit enhanced biocompatibility and targeting capabilities.
- **Targeted Drug Delivery:** The functionalized surface can be conjugated with biomolecules for targeted delivery.
- **Catalysis:** The organic shell can influence the catalytic activity and stability of the nanoparticles.

Quantitative Data of Related Materials

To provide a comparative context for the potential performance of materials derived from **2-((4-Methoxyphenyl)amino)benzoic acid**, the following table summarizes key performance metrics of materials synthesized from the parent molecule, anthranilic acid.

| Material Type | Application | Key Performance Metric | Value | Reference |
|----------------------|-----------------------------|---|-------------|---|
| Polyanthranilic Acid | CO_2 Adsorption | Adsorption Capacity at 273 K | 1.39 mmol/g | [1] |
| Polyanthranilic Acid | Cr^{3+} Adsorption | Maximum Adsorption from Industrial Wastewater | 88% | [1] |
| Polyanthranilic Acid | Corrosion Protection | Corrosion Inhibition Efficiency | >90% | [2] [3] |

Experimental Protocols

The following are detailed, proposed experimental protocols for the synthesis and characterization of materials using **2-((4-Methoxyphenyl)amino)benzoic acid**. These are based on established methods for similar N-aryl anthranilic acids.

Protocol for Synthesis of Poly(2-((4-methoxyphenyl)amino)benzoic acid)

This protocol describes the oxidative polymerization of **2-((4-methoxyphenyl)amino)benzoic acid**.

Materials:

- **2-((4-Methoxyphenyl)amino)benzoic acid** (monomer)
- Ammonium persulfate (APS) (oxidant)
- 1 M Hydrochloric acid (HCl)
- Ammonia solution
- Methanol
- Deionized water

Equipment:

- Reaction flask with a magnetic stirrer
- Ice bath
- Buchner funnel and filter paper
- Vacuum oven

Procedure:

- Dissolve a specific amount of **2-((4-methoxyphenyl)amino)benzoic acid** in 1 M HCl in the reaction flask.
- Cool the solution in an ice bath with constant stirring.
- Separately, dissolve a stoichiometric amount of ammonium persulfate in 1 M HCl.
- Slowly add the APS solution dropwise to the monomer solution while maintaining the temperature below 5 °C.
- Continue stirring the reaction mixture for 24 hours to allow for polymerization. The formation of a dark precipitate indicates polymer formation.
- Filter the precipitate using a Buchner funnel and wash it sequentially with deionized water, methanol, and a dilute ammonia solution to remove unreacted monomer and oligomers.
- Dry the resulting polymer powder in a vacuum oven at 60 °C for 24 hours.

Characterization:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the polymer structure.
- UV-Vis Spectroscopy: To study the electronic transitions.
- Cyclic Voltammetry (CV): To investigate the electrochemical properties.
- Scanning Electron Microscopy (SEM): To observe the morphology of the polymer.

Protocol for Synthesis of a **2-((4-Methoxyphenyl)amino)benzoic Acid-Based MOF**

This protocol outlines the solvothermal synthesis of a MOF using **2-((4-methoxyphenyl)amino)benzoic acid** as the organic linker and a metal salt (e.g., zinc nitrate).

Materials:

- **2-((4-Methoxyphenyl)amino)benzoic acid** (linker)

- Zinc nitrate hexahydrate (metal source)
- N,N-Dimethylformamide (DMF) (solvent)
- Ethanol

Equipment:

- Teflon-lined stainless steel autoclave
- Oven
- Centrifuge
- Vacuum oven

Procedure:

- In a glass vial, dissolve **2-((4-methoxyphenyl)amino)benzoic acid** and zinc nitrate hexahydrate in DMF. The molar ratio of linker to metal salt should be optimized (e.g., 1:1 or 2:1).
- Seal the vial and place it inside a Teflon-lined stainless steel autoclave.
- Heat the autoclave in an oven at a specific temperature (e.g., 100-150 °C) for 24-72 hours.
- After cooling to room temperature, collect the crystalline product by centrifugation.
- Wash the product with fresh DMF and then with ethanol to remove unreacted precursors.
- Dry the final MOF product in a vacuum oven at a suitable temperature.

Characterization:

- Powder X-ray Diffraction (PXRD): To determine the crystal structure and phase purity.
- Thermogravimetric Analysis (TGA): To assess thermal stability.

- Brunauer-Emmett-Teller (BET) Analysis: To measure the surface area and pore size distribution.
- FTIR Spectroscopy: To confirm the coordination of the linker to the metal centers.

Visualizations

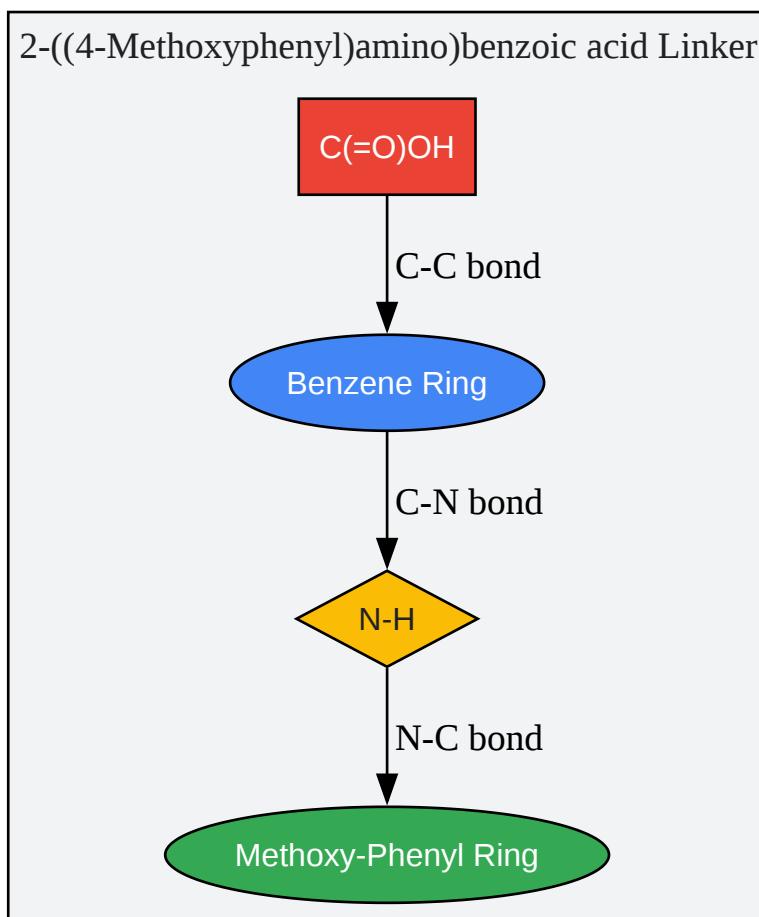
Experimental Workflow for Polymer Synthesis



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Caption: Workflow for the synthesis of poly(2-(4-methoxyphenyl)amino)benzoic acid).

Proposed Structure of a MOF Linker



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